

An In-depth Technical Guide to Ethyl 3-aminopicolinate (CAS: 27507-15-9)

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Compound of Interest

Compound Name: Ethyl 3-aminopicolinate

Cat. No.: B028016

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ethyl 3-aminopicolinate is a pyridine derivative with the CAS number 27507-15-9. It serves as a crucial building block in synthetic organic chemistry, particularly in the development of pharmacologically active compounds. This technical guide provides a comprehensive overview of its physicochemical properties, spectroscopic data, synthesis, and key applications in medicinal chemistry, with a focus on its role as a precursor to Kenpaullone derivatives, cannabinoid receptor ligands, and nociceptive agents. All quantitative data is presented in structured tables for ease of reference, and relevant synthetic pathways are visualized using Graphviz diagrams.

Physicochemical Properties

Ethyl 3-aminopicolinate is a solid at room temperature, appearing as a white to pale-yellow or brown powder or crystals. It is characterized by the following properties:

Property	Value	Source(s)
CAS Number	27507-15-9	[1][2][3]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1][3]
Molecular Weight	166.18 g/mol	[1][2]
Melting Point	131-133 °C	
Boiling Point	326.2 °C at 760 mmHg	
Physical Form	Solid (White to pale-yellow to brown powder or crystals)	
IUPAC Name	ethyl 3-amino-2-pyridinecarboxylate	
Predicted pKa	2.79 ± 0.10	
Predicted Density	1.192 ± 0.06 g/cm ³	

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **Ethyl 3-aminopicolinate**.

¹H NMR Spectroscopy

While a complete, high-resolution spectrum from a primary literature source is not readily available in the public domain, typical proton NMR chemical shifts for similar structures suggest the following approximate assignments in a suitable deuterated solvent:

- Ethyl group (CH₂): ~4.3 ppm (quartet)
- Ethyl group (CH₃): ~1.3 ppm (triplet)
- Amino group (NH₂): A broad singlet, the chemical shift of which is solvent and concentration-dependent.

- Pyridine ring protons: Aromatic region (~7.0-8.0 ppm), with splitting patterns corresponding to their positions on the substituted ring.

Other Spectroscopic Data

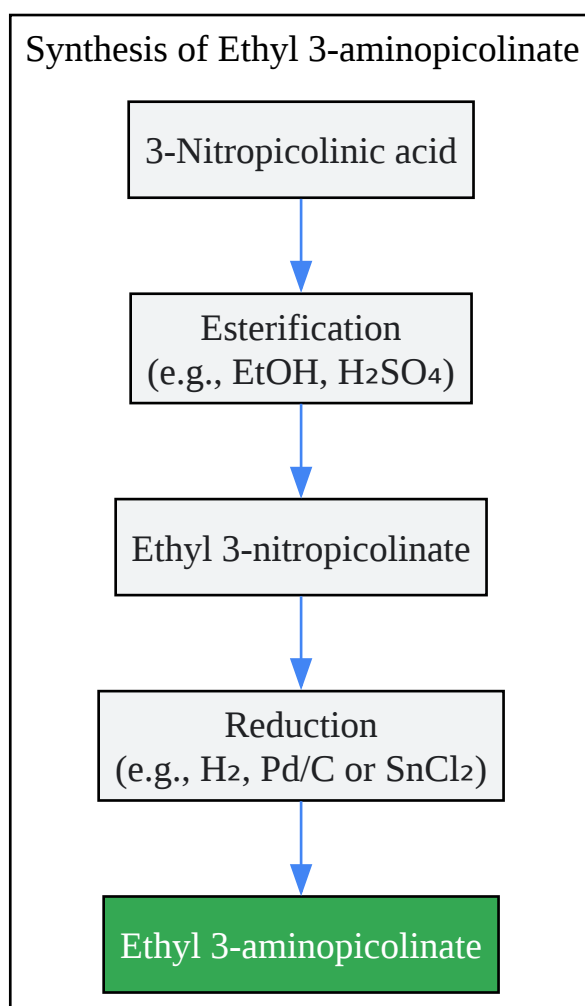
Further structural confirmation would typically involve ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Researchers are advised to acquire these spectra on their specific sample for unambiguous identification.

Synthesis and Reactivity

Ethyl 3-aminopicolinate is primarily used as a chemical intermediate.[3] Its synthesis and subsequent reactions are central to its application in drug discovery.

Synthesis of Ethyl 3-aminopicolinate

A common synthetic route to aminopicolinic acids involves the reduction of a corresponding nitro derivative, which is then esterified. A generalized workflow is presented below.



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Caption: Generalized synthetic workflow for **Ethyl 3-aminopicolinate**.

Reactivity Profile

The reactivity of **Ethyl 3-aminopicolinate** is characterized by the presence of three key functional groups: the aromatic amino group, the ethyl ester, and the pyridine ring nitrogen.

- **Amino Group:** The primary amine is nucleophilic and can undergo a variety of reactions, including acylation, alkylation, and diazotization. It is a key site for introducing diversity in the synthesis of compound libraries.

- **Ester Group:** The ethyl ester can be hydrolyzed to the corresponding carboxylic acid or converted to other functional groups such as amides.
- **Pyridine Nitrogen:** The nitrogen atom in the pyridine ring is basic and can be protonated or alkylated.

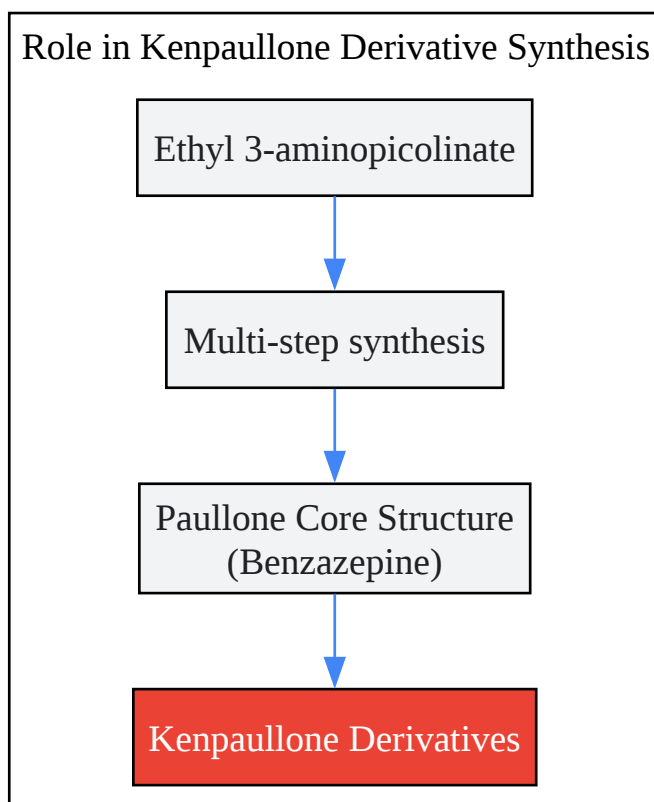
Incompatible materials to consider during handling and storage include strong acids, strong alkalis, and strong oxidizing/reducing agents.

Applications in Drug Discovery and Development

Ethyl 3-aminopicolinate is a valuable starting material for the synthesis of several classes of biologically active molecules.

Precursor to Kenpaullone Derivatives

Kenpaullones are a class of potent inhibitors of cyclin-dependent kinases (CDKs) and glycogen synthase kinase-3 β (GSK-3 β). The synthesis of paullones with aminoalkyl side chains has been reported, highlighting the utility of aminopyridine derivatives in constructing the core benzazepine structure.



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Caption: **Ethyl 3-aminopicolinate** as a starting material for Kenpaullone derivatives.

Intermediate for Cannabinoid Receptor Ligands

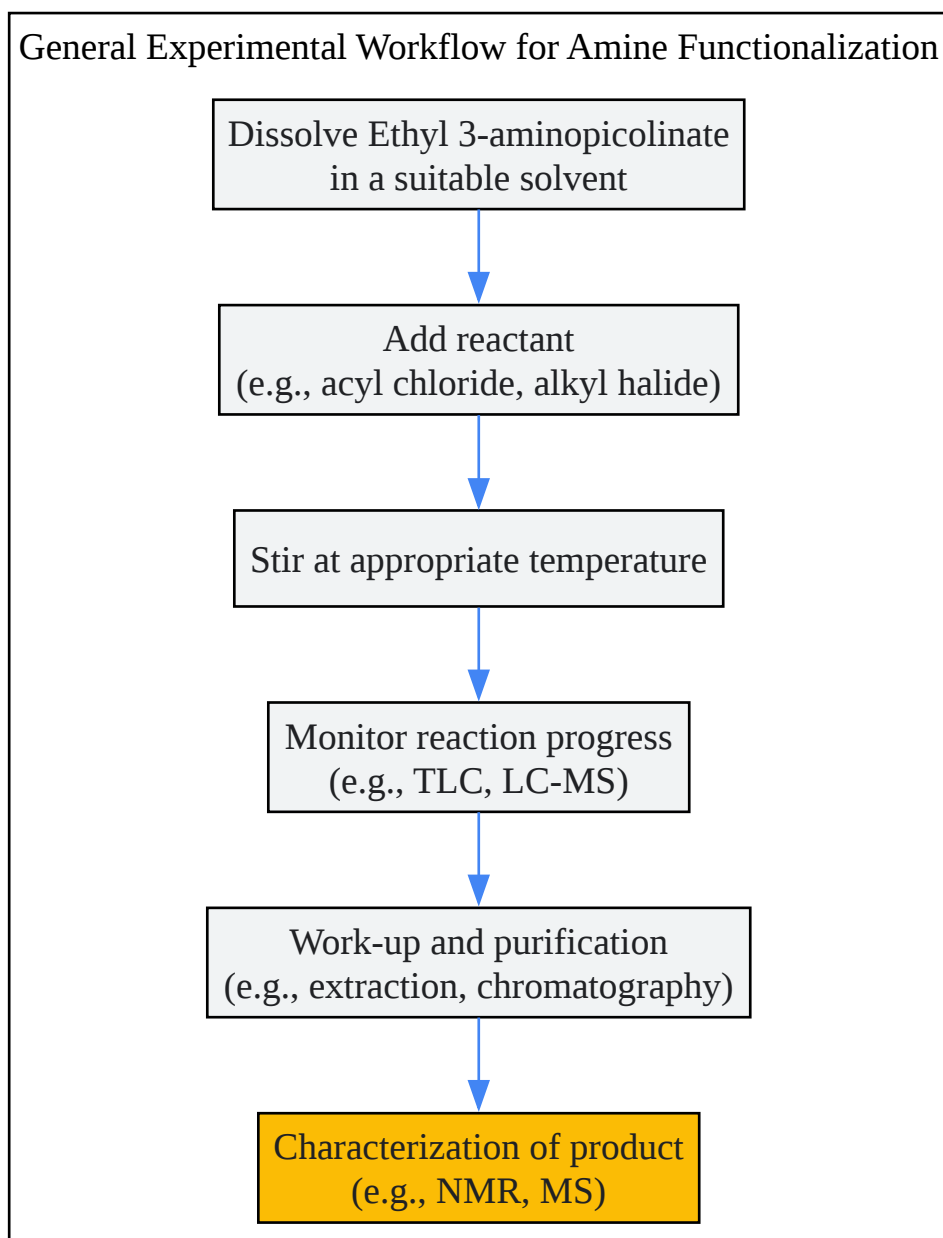
The scaffold of **Ethyl 3-aminopicolinate** can be elaborated to produce ligands for cannabinoid receptors (CB1 and CB2). These receptors are implicated in a wide range of physiological processes, and their modulation is a key area of therapeutic research.

Role in the Development of Nociceptive Agents

Nociceptive agents are compounds that target the pathways involved in the sensation of pain. The aminopicolinate structure provides a versatile platform for the synthesis of novel analgesics.

Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of **Ethyl 3-aminopicolinate** are typically found in the primary scientific literature and patents. Below is a generalized experimental workflow for a reaction involving the amino group.



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Caption: A generalized workflow for reactions involving the amino group of **Ethyl 3-aminopicolinate**.

Safety, Handling, and Storage

Hazard Identification

Ethyl 3-aminopicolinate is associated with the following hazard statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

The GHS pictogram associated with this compound is the exclamation mark (GHS07).

Handling and Personal Protective Equipment

When handling **Ethyl 3-aminopicolinate**, it is crucial to avoid inhalation, and contact with eyes and skin.[4] Work should be conducted in a well-ventilated area.[4] Standard personal protective equipment should be worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat or other protective clothing

Storage

For optimal stability, **Ethyl 3-aminopicolinate** should be stored in a refrigerator at 2-8°C, protected from light.[1] The container should be kept tightly sealed in a dry and well-ventilated place.

Incompatible Materials

Strong oxidizing agents, strong acids, and strong bases should be avoided.

Hazardous Decomposition Products

Under fire conditions, thermal decomposition may produce toxic fumes, including carbon oxides and nitrogen oxides.

Conclusion

Ethyl 3-aminopicolinate is a versatile and valuable building block for medicinal chemistry and drug development. Its trifunctional nature allows for the synthesis of a diverse range of complex molecules, including potent kinase inhibitors and modulators of the cannabinoid system. A thorough understanding of its physicochemical properties, reactivity, and safe handling procedures is essential for its effective application in research and development. Further investigation into its own biological activities may also reveal novel therapeutic potential.

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